

Solubility Profile of Sodium Dichromate Dihydrate: A Technical Guide

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Compound of Interest

Compound Name: Sodium dichromate dihydrate

Cat. No.: B147847

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This in-depth technical guide provides a comprehensive overview of the solubility of **sodium dichromate dihydrate** in water and various organic solvents. The following sections detail quantitative solubility data, experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Data: Solubility of Sodium Dichromate Dihydrate

The solubility of a compound is a critical physicochemical property, influencing its behavior in various applications, from chemical synthesis to formulation development. This section presents the solubility data for **sodium dichromate dihydrate** in aqueous and organic media.

Aqueous Solubility

Sodium dichromate dihydrate is highly soluble in water, and its solubility increases significantly with temperature. This property is crucial for the preparation of aqueous solutions used in numerous industrial and laboratory processes.

Table 1: Quantitative Solubility of **Sodium Dichromate Dihydrate** in Water

Temperature (°C)	Solubility (g/100 mL)
0	163.2
20	180.16
25	73
40	77.09 (wt%)
60	82.04 (wt%)
80	88.39 (wt%)
Boiling	508 (as % of water)

Organic Solvent Solubility

The solubility of **sodium dichromate dihydrate** in organic solvents is more varied. It is generally soluble in polar protic solvents like methanol and ethanol, but its solubility is limited in less polar or non-polar solvents.

Table 2: Quantitative and Qualitative Solubility of **Sodium Dichromate Dihydrate** in Organic Solvents

Solvent	Temperature (°C)	Solubility
Methanol	19.4	51.32 g/100 mL
Ethanol	Not Specified	Soluble
Acetone	Not Specified	No quantitative data available
Diethyl Ether	Not Specified	Insoluble

Note: While several sources state that **sodium dichromate dihydrate** is soluble in ethanol, specific quantitative data is not consistently available in the reviewed literature. For acetone, reliable quantitative solubility data could not be identified.

Experimental Protocol: Determination of Solubility

The following is a generalized methodology for determining the solubility of an inorganic salt like **sodium dichromate dihydrate** in water at various temperatures. This protocol is based on standard laboratory practices for solubility measurement.

Materials and Equipment

- **Sodium Dichromate Dihydrate** (analytical grade)
- Distilled or deionized water
- Thermostatically controlled water bath or heating mantle
- Beakers and flasks
- Calibrated thermometer
- Magnetic stirrer and stir bars
- Analytical balance
- Drying oven
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Volumetric pipettes and flasks

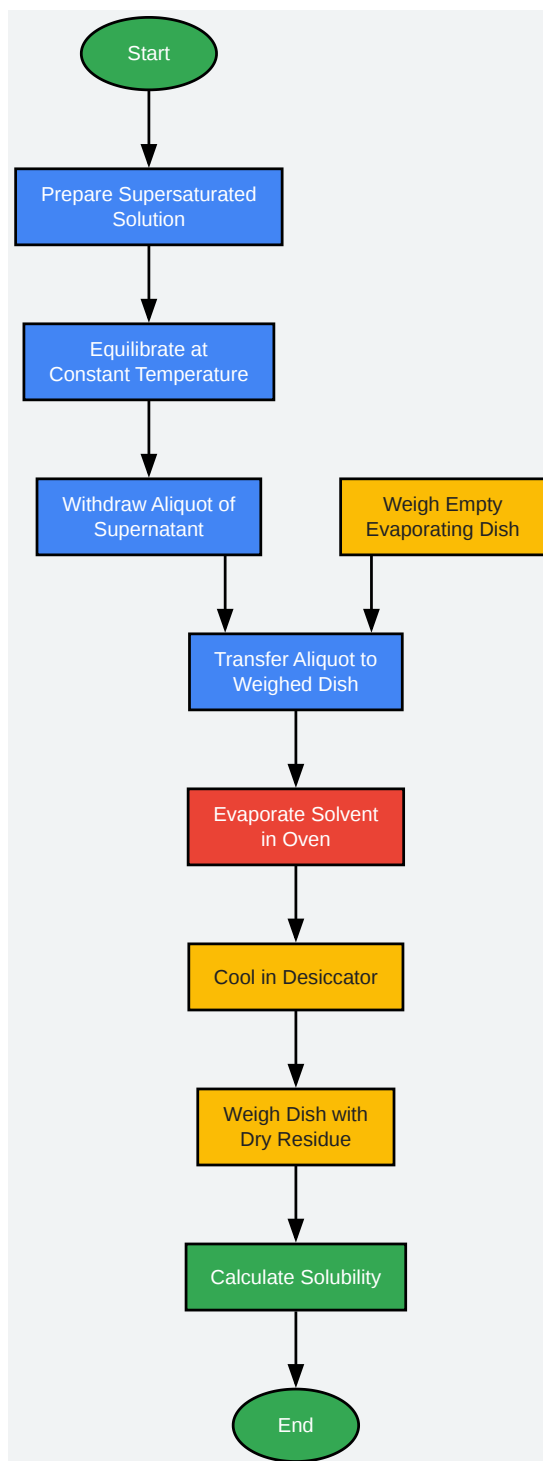
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **sodium dichromate dihydrate** to a known volume of distilled water in a beaker.
 - Place the beaker in a thermostatically controlled water bath set to the desired temperature.
 - Continuously stir the mixture for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached and the solution is saturated.

- Sample Collection:
 - Once equilibrium is established, turn off the stirrer and allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant liquid using a pre-heated volumetric pipette to prevent premature crystallization.
- Gravimetric Analysis:
 - Transfer the collected sample to a pre-weighed, dry evaporating dish or beaker.
 - Carefully evaporate the solvent (water) in a drying oven at a temperature below the decomposition temperature of the salt (e.g., 105 °C).
 - Once all the solvent has evaporated, cool the dish in a desiccator to room temperature.
 - Weigh the dish containing the dry salt residue.
- Calculation of Solubility:
 - The mass of the dissolved salt is the difference between the final weight of the dish with the residue and the initial weight of the empty dish.
 - Solubility is then calculated and typically expressed in grams of solute per 100 mL or 100 g of solvent.
- Repeat for Different Temperatures:
 - Repeat the entire procedure for each desired temperature to construct a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **sodium dichromate dihydrate**.



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Caption: Workflow for determining the solubility of **sodium dichromate dihydrate**.

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